

Personal protective equipment for handling Ethyl 3-hydroxypentanoate

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Compound of Interest

Compound Name: *Ethyl 3-hydroxypentanoate*

Cat. No.: B3053493

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Essential Safety and Handling Guide for Ethyl 3-hydroxypentanoate

Disclaimer: This guide is based on safety data for structurally similar chemicals, as a specific Safety Data Sheet (SDS) for **Ethyl 3-hydroxypentanoate** (CAS 54074-85-0) was not readily available. Researchers should always consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and conduct a thorough risk assessment before handling any chemical.

This document provides immediate safety, handling, and disposal information for **Ethyl 3-hydroxypentanoate**, tailored for research scientists and drug development professionals. The following procedures are designed to ensure the safe use of this chemical in a laboratory setting.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Ethyl 3-hydroxypentanoate**, based on data for similar compounds.

Protection Type	Recommended Equipment	Specifications
Eye/Face Protection	Chemical safety goggles or face shield	Should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2][3]
Skin Protection	Chemical-resistant gloves and lab coat	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2]
Respiratory Protection	Not required under normal use	A NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary for large spills or in poorly ventilated areas.[4]

Operational and Disposal Plans

Handling and Storage

- Engineering Controls: Handle **Ethyl 3-hydroxypentanoate** in a well-ventilated area, preferably within a chemical fume hood.[5] Ensure that an eyewash station and safety shower are readily accessible.[2]
- Handling Precautions: Avoid contact with skin and eyes.[6] Do not breathe vapors or mist. Keep away from heat, sparks, and open flames, as the material is a combustible liquid.[1][6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][2] Keep away from strong oxidizing agents, strong acids, and strong bases.[1][2]

Spill Management

- Isolate the Area: In case of a spill, immediately isolate the area. For a small spill, an evacuation of the immediate downwind area may be necessary.[7]
- Absorb the Spill: Use an inert absorbent material such as sand, silica gel, or universal binder to soak up the spill.[1][7]

- Collect and Dispose: Carefully collect the absorbed material and place it into a suitable, closed container for disposal.[1][7]
- Decontaminate: Wash the spill area with soap and water.[7]

Disposal Plan

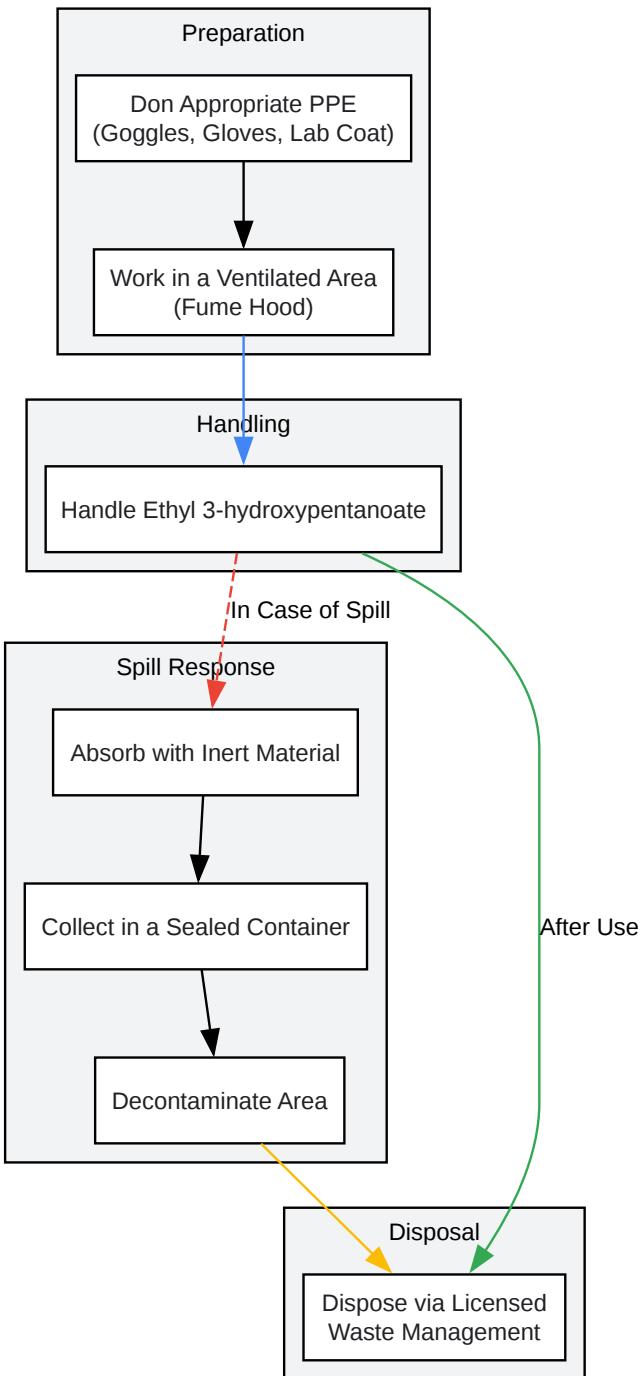
Dispose of **Ethyl 3-hydroxypentanoate** and any contaminated materials through a licensed waste management company.[1][2][5] Do not dispose of down the drain.[1][2] All disposal activities must be in accordance with local, state, and federal regulations.[1][2]

First-Aid Procedures

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][2][6]
Skin Contact	Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation persists.[1][2][6]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][2][6]
Ingestion	Do not induce vomiting. Wash out the mouth with water. Seek immediate medical assistance.[1][2][6]

Safe Handling Workflow

Safe Handling Workflow for Ethyl 3-hydroxypentanoate

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